

No Public Data Available for GSK3395879 in Respiratory Disease Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK3395879

Cat. No.: B15577275

[Get Quote](#)

Despite a comprehensive search for the application of **GSK3395879** in respiratory disease models, no publicly available scientific literature, clinical trial data, or other documentation could be identified for this specific compound.

This lack of information prevents the creation of the requested detailed application notes, experimental protocols, data tables, and signaling pathway diagrams. The compound "**GSK3395879**" may be an internal designation for a preclinical candidate that has not yet been disclosed publicly, a program that was discontinued before reaching publication stages, or an incorrect identifier.

For researchers, scientists, and drug development professionals interested in GlaxoSmithKline's (GSK) respiratory disease pipeline, it is recommended to consult GSK's official publications and clinical trial registries for information on their publicly disclosed compounds.

General Approaches to Studying Novel Compounds in Respiratory Disease Models

While specific data for **GSK3395879** is unavailable, the following sections provide a general overview of the experimental models and protocols commonly used to evaluate novel therapeutic agents for respiratory diseases like asthma and Chronic Obstructive Pulmonary Disease (COPD). This information is based on established methodologies in the field.

Common In Vitro and In Vivo Respiratory Disease Models

Researchers typically employ a range of models to assess the efficacy and mechanism of action of new compounds.

Model Type	Specific Model	Key Readouts
In Vitro	Human Bronchial Epithelial Cells (HBECs)	Cytokine/chemokine release (e.g., IL-6, IL-8), gene expression, barrier function
	Human Airway Smooth Muscle Cells (HASMCS)	Proliferation, contraction, calcium signaling
	Macrophages (e.g., THP-1 derived)	Phagocytosis, inflammatory mediator release
In Vivo	Ovalbumin (OVA)-induced Allergic Asthma (Mouse)	Airway hyperresponsiveness (AHR), bronchoalveolar lavage (BAL) fluid cell counts (eosinophils), IgE levels, lung histology
	House Dust Mite (HDM)-induced Allergic Asthma (Mouse)	Similar to OVA model, considered more clinically relevant
	Lipopolysaccharide (LPS)-induced Airway Inflammation (Mouse/Rat)	BAL fluid cell counts (neutrophils), pro-inflammatory cytokine levels
	Cigarette Smoke-induced COPD (Mouse)	Airway inflammation, emphysema development (mean linear intercept), pulmonary function tests

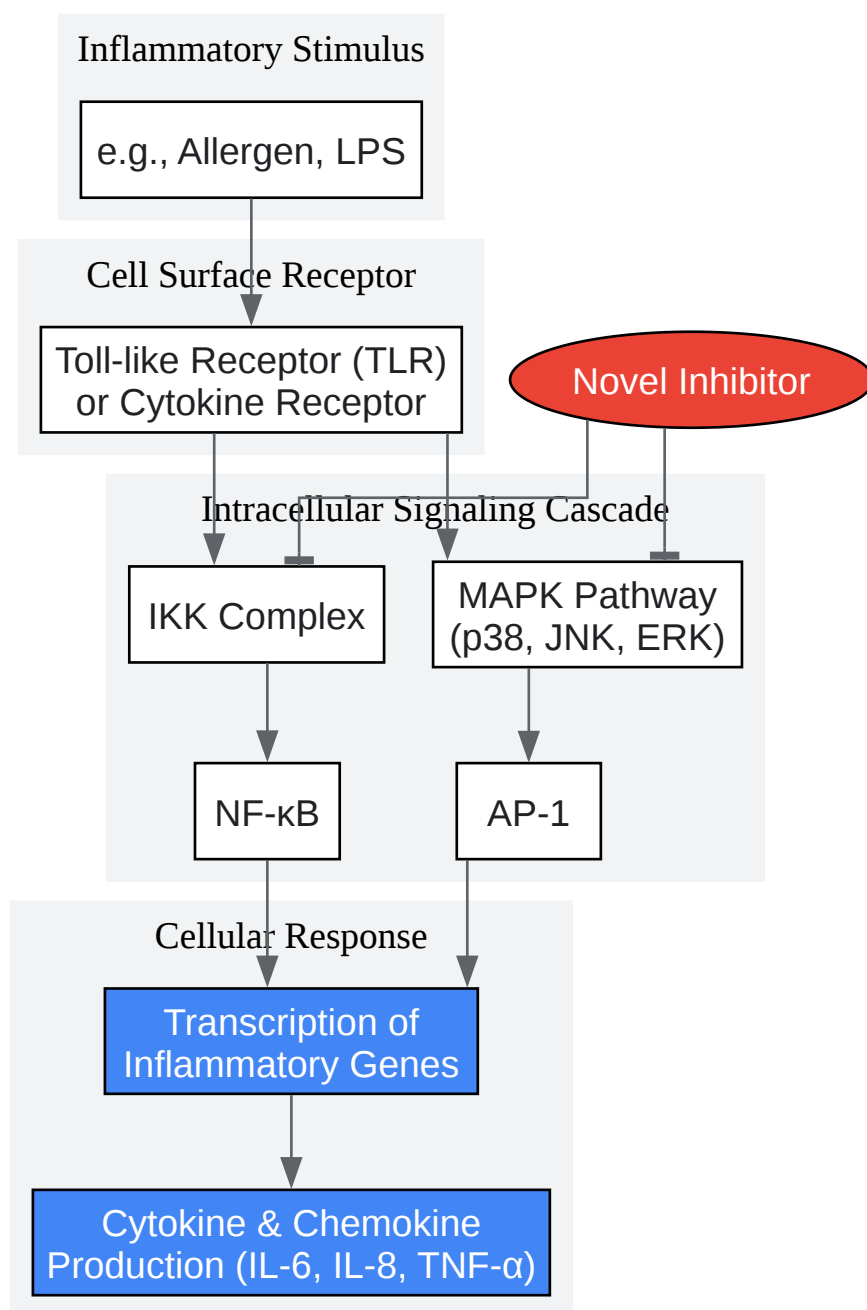
General Experimental Workflow for Preclinical Respiratory Drug Discovery

The evaluation of a new compound in respiratory models generally follows a structured workflow.

Caption: A generalized workflow for preclinical evaluation of respiratory disease drug candidates.

Hypothetical Signaling Pathway in Airway Inflammation

Given that many respiratory diseases are characterized by inflammation, a common therapeutic strategy is to target key inflammatory signaling pathways. The diagram below illustrates a simplified, hypothetical signaling cascade that could be a target for a novel anti-inflammatory compound.



[Click to download full resolution via product page](#)

Caption: A simplified diagram of a common inflammatory signaling pathway in airway epithelial cells.

Should information regarding **GSK3395879** become publicly available, a more specific and detailed analysis can be provided. Researchers are encouraged to monitor scientific databases and corporate press releases for updates on novel therapeutic agents.

- To cite this document: BenchChem. [No Public Data Available for GSK3395879 in Respiratory Disease Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577275#application-of-gsk3395879-in-respiratory-disease-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com